

Application Notes and Protocols for Benzyl-PEG6-bromide in Drug Delivery Research

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Compound of Interest

Compound Name: Benzyl-PEG6-bromide

Cat. No.: B8096290

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl-PEG6-bromide is a versatile heterobifunctional linker molecule increasingly utilized in advanced drug delivery systems. Its structure, featuring a stable benzyl protecting group at one terminus and a reactive bromide at the other, connected by a hydrophilic six-unit polyethylene glycol (PEG) chain, offers distinct advantages in the design of sophisticated therapeutic constructs. The PEG spacer enhances aqueous solubility, reduces immunogenicity, and improves the pharmacokinetic profile of the conjugated molecule.[1][2] The terminal bromide serves as an excellent leaving group for nucleophilic substitution reactions, enabling covalent linkage to various functional groups such as amines and thiols present on drugs, targeting ligands, or nanoparticle surfaces.[2] The benzyl group provides a stable protecting group that can be removed under specific conditions if further modification at that terminus is required.[2]

These characteristics make **Benzyl-PEG6-bromide** a valuable tool in the development of antibody-drug conjugates (ADCs), proteolysis-targeting chimeras (PROTACs), and targeted nanoparticle-based drug delivery systems.[3] This document provides detailed application notes and experimental protocols for the use of **Benzyl-PEG6-bromide** in drug delivery research.

Chemical Properties and Handling

Property	Value	Reference
Chemical Formula	C ₁₉ H ₃₁ BrO ₆	
Molecular Weight	435.35 g/mol	
Appearance	Colorless to pale yellow oil or solid	N/A
Solubility	Soluble in most organic solvents (e.g., DMSO, DMF, DCM). Limited solubility in aqueous solutions.	
Storage	Store at -20°C for long-term stability.	

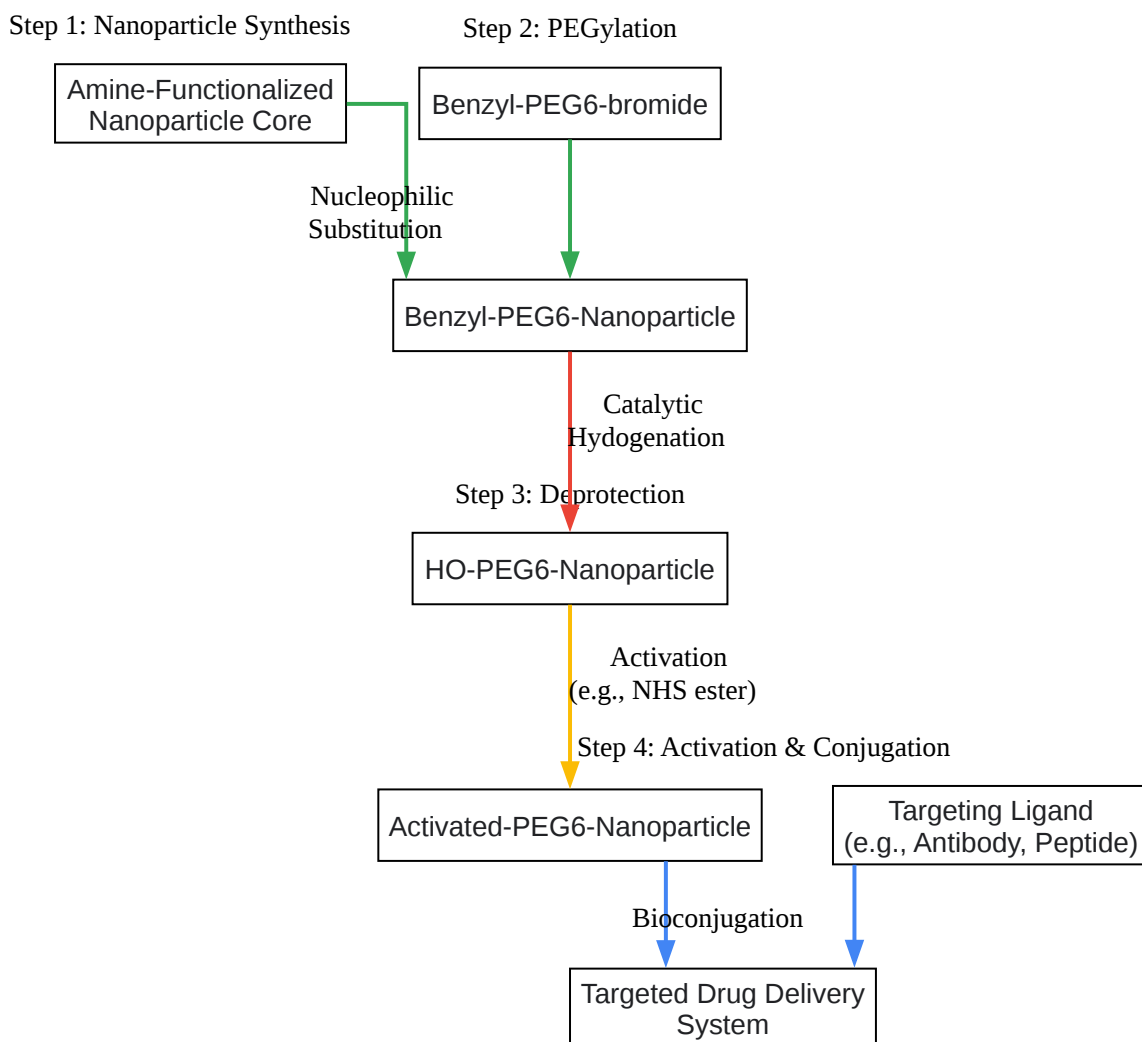
Note: **Benzyl-PEG6-bromide** is a reactive compound. Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated fume hood. Avoid contact with skin and eyes.

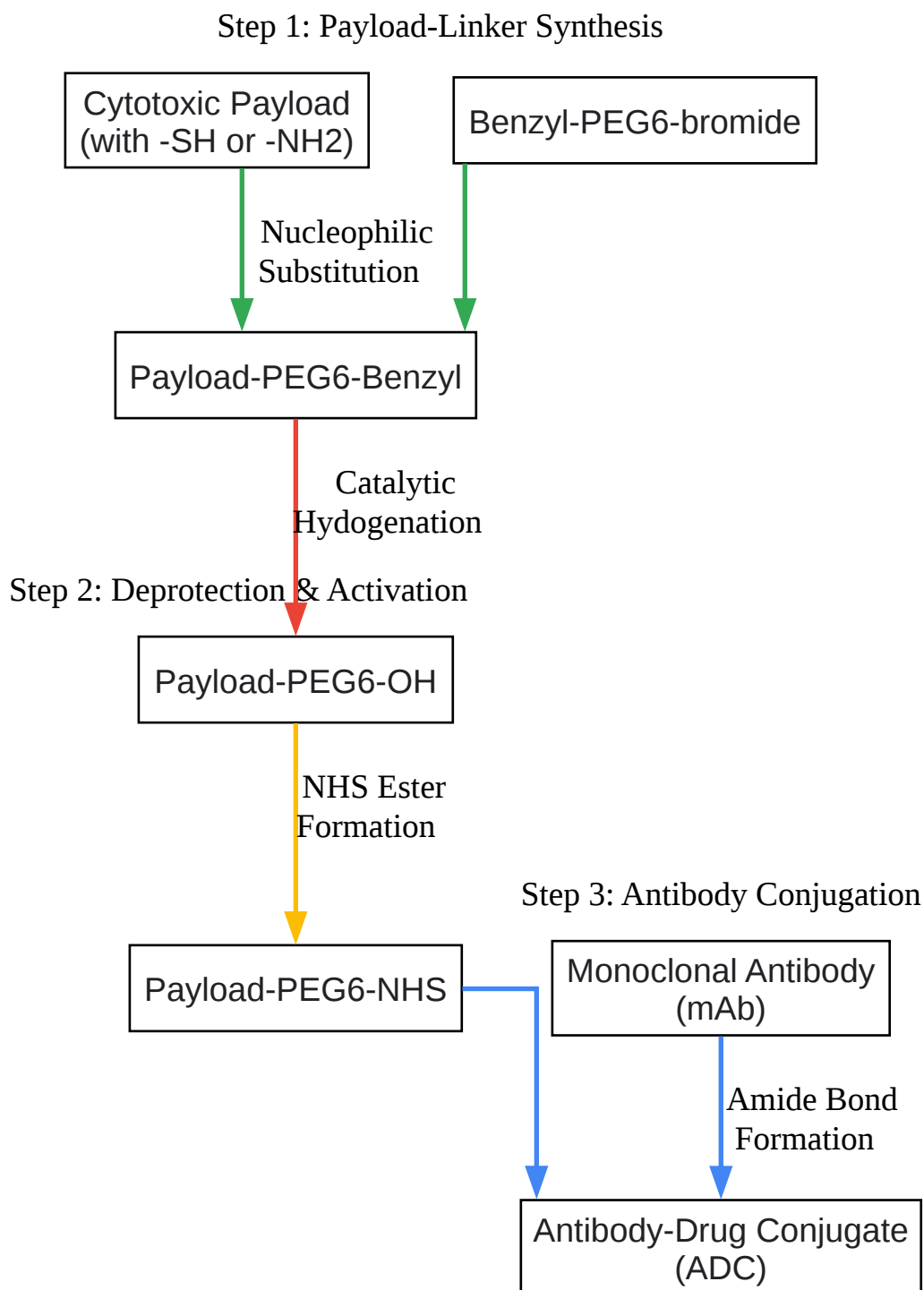
Applications in Drug Delivery

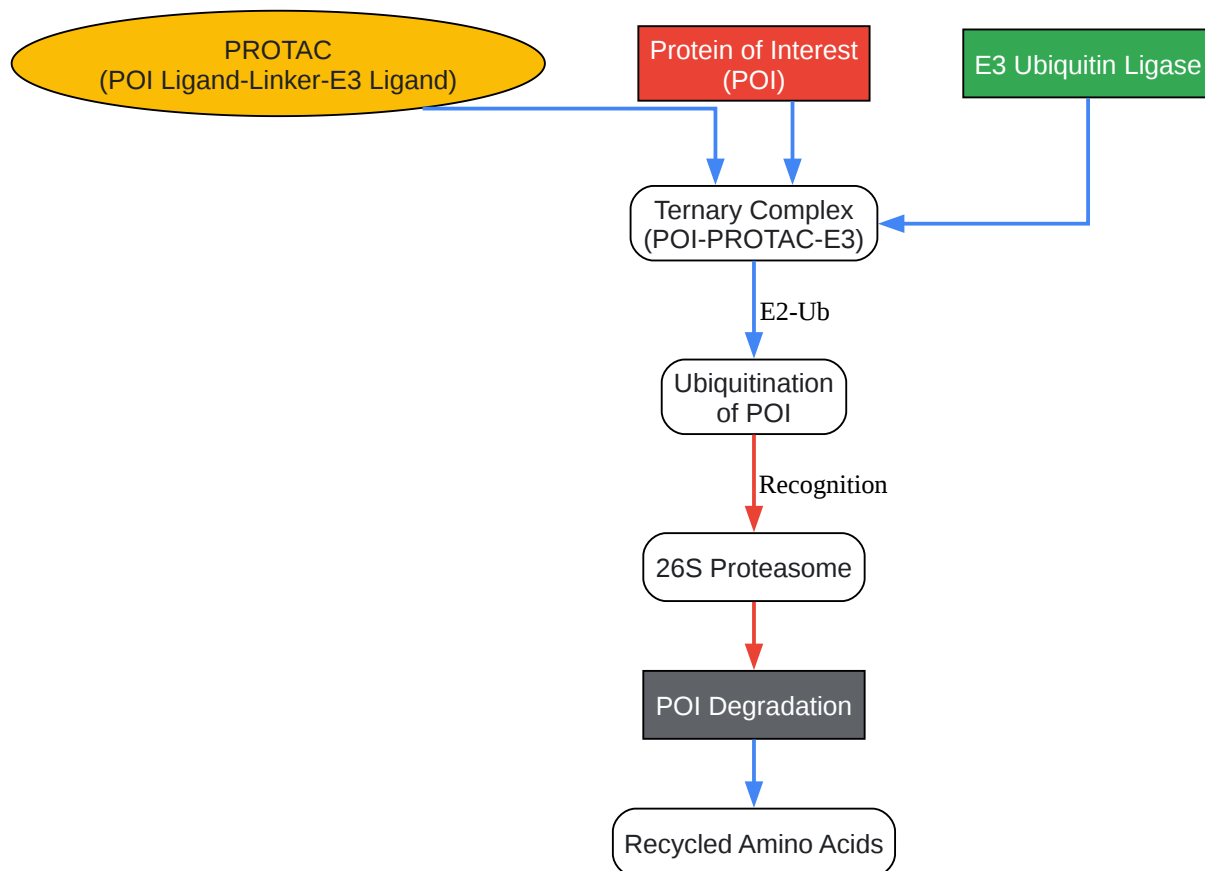
Surface Modification of Nanoparticles for Targeted Drug Delivery

Benzyl-PEG6-bromide can be used to functionalize the surface of pre-formed nanoparticles (e.g., liposomes, polymeric nanoparticles, metallic nanoparticles) to create a hydrophilic PEG shell ("stealth" coating). This PEG layer reduces opsonization and clearance by the reticuloendothelial system (RES), thereby prolonging circulation time. The benzyl terminus can be deprotected to attach targeting ligands for active targeting to specific cells or tissues.

Experimental Workflow: Nanoparticle PEGylation and Targeting Ligand Conjugation







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